

# (4-propan-2-ylphenyl)boronic acid IUPAC name and synonyms

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## Compound of Interest

Compound Name: *4-Isopropylphenylboronic acid*

Cat. No.: *B156128*

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An In-depth Technical Guide to (4-propan-2-ylphenyl)boronic acid

This technical guide provides a comprehensive overview of (4-propan-2-ylphenyl)boronic acid, a versatile reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed information on its nomenclature, physicochemical properties, and synthetic applications.

## Nomenclature

- IUPAC Name: (4-propan-2-ylphenyl)boronic acid[1]
- Synonyms: **4-Isopropylphenylboronic acid**, 4-Cumylboronic acid, 4-Isopropylbenzeneboronic acid[1][2]

## Physicochemical Properties

The quantitative data for (4-propan-2-ylphenyl)boronic acid are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H13BO2	[3]
Molecular Weight	164.01 g/mol	[3][4]
CAS Number	16152-51-5	[3]
Melting Point	110-112 °C	[1][2][5]
Boiling Point	285.9 °C at 760 mmHg	[1][5]
Density	1.04 g/cm³	[2][5]
Flash Point	126.7 °C	[5]
InChI Key	IAEUFBDMVKQCLU-UHFFFAOYSA-N	[1][3]
Canonical SMILES	CC(C)C1=CC=C(C=C1)B(O)O	[3]

## Experimental Protocols

Boronic acids are crucial intermediates in organic chemistry, primarily synthesized through two main routes: the reaction of organometallic reagents with borate esters or the palladium-catalyzed Miyaura borylation reaction.[6]

## General Synthesis via Grignard Reagent

A common method for the synthesis of arylboronic acids involves the use of a Grignard reagent. This protocol outlines a general procedure.

Materials:

- 4-bromoisopropylbenzene
- Magnesium turnings
- Anhydrous diethyl ether or THF
- Triisopropyl borate

- Aqueous acid (e.g., HCl)

Procedure:

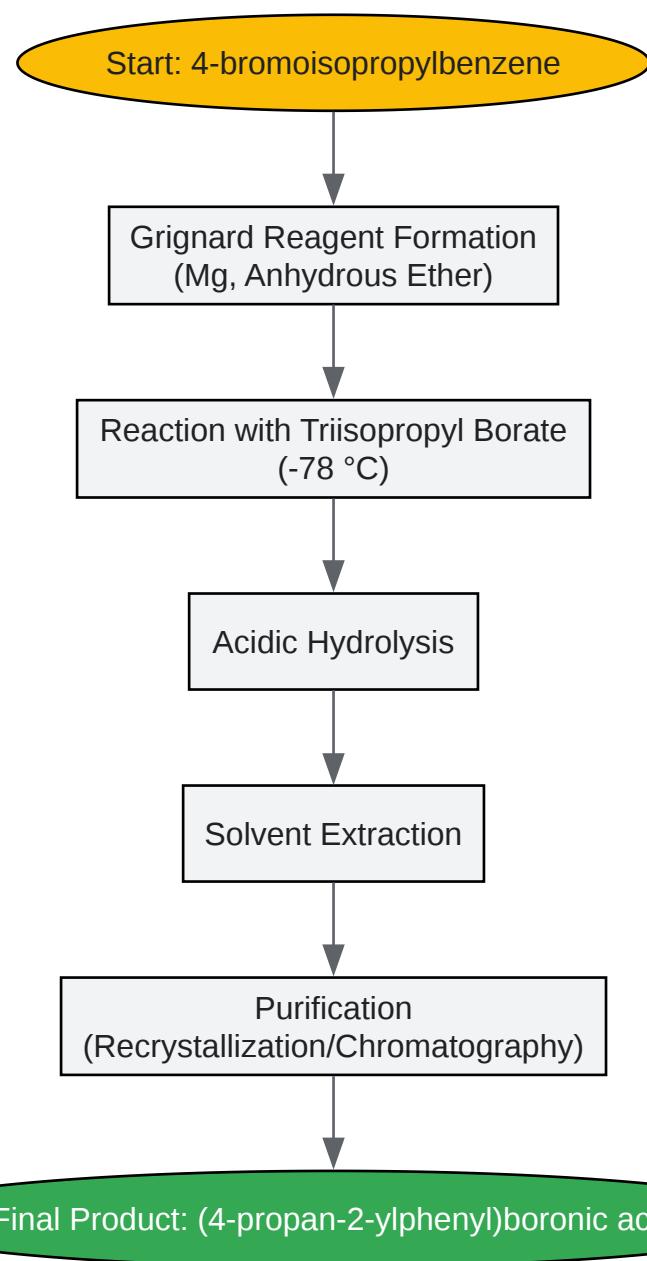
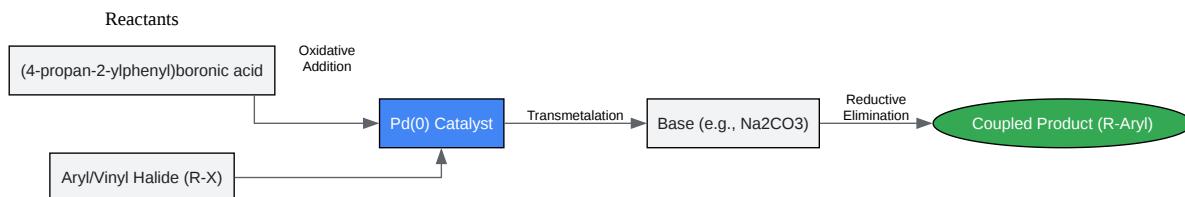
- Activate magnesium turnings in a flame-dried, three-necked flask under an inert atmosphere (e.g., argon).
- Add a solution of 4-bromoisopropylbenzene in anhydrous diethyl ether or THF dropwise to the magnesium turnings to initiate the formation of the Grignard reagent, (4-isopropylphenyl)magnesium bromide.
- Cool the reaction mixture to a low temperature (typically -78 °C).
- Slowly add a solution of triisopropyl borate in the same anhydrous solvent to the Grignard reagent.
- Allow the reaction mixture to warm to room temperature and stir for several hours.
- Quench the reaction by the slow addition of aqueous acid.
- Extract the aqueous layer with an organic solvent.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude (4-propan-2-ylphenyl)boronic acid.
- Purify the crude product by recrystallization or column chromatography.

## Key Reactions and Workflows

(4-propan-2-ylphenyl)boronic acid is a key building block in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds.<sup>[6]</sup>

## Suzuki-Miyaura Cross-Coupling Reaction

This reaction involves the coupling of an organoboron compound with an organohalide in the presence of a palladium catalyst and a base.



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- To cite this document: BenchChem. [(4-propan-2-ylphenyl)boronic acid IUPAC name and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156128#4-propan-2-ylphenyl-boronic-acid-iupac-name-and-synonyms>]

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